

# Butyl cyanoacetate solubility in organic solvents

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## Compound of Interest

Compound Name: *Butyl cyanoacetate*

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An In-depth Technical Guide to the Solubility of **Butyl Cyanoacetate** in Organic Solvents

## Introduction

**Butyl cyanoacetate** (CAS: 5459-58-5), with the molecular formula  $C_7H_{11}NO_2$ , is a colorless to pale yellow liquid that serves as a versatile intermediate in organic synthesis.[\[1\]](#)[\[2\]](#) Its structure, featuring both an ester and a nitrile functional group, makes it a valuable precursor in the manufacturing of pharmaceuticals, dyes, agrochemicals, and specialty polymers.[\[2\]](#)[\[3\]](#)[\[4\]](#) For researchers, scientists, and professionals in drug development, a thorough understanding of its solubility characteristics in various organic solvents is paramount for reaction design, purification processes, formulation development, and overall process optimization.

This technical guide provides a detailed overview of the solubility of **butyl cyanoacetate** in common organic solvents, outlines a standard experimental protocol for solubility determination, and presents a visual workflow for this procedure. While extensive quantitative solubility data is not widely available in published literature, this guide compiles the available qualitative information to assist laboratory professionals.

## Solubility of Butyl Cyanoacetate

**Butyl cyanoacetate** is generally characterized as being soluble in organic solvents while being immiscible or sparingly soluble in water.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) Its solubility profile is dictated by its molecular structure, which includes a polar cyano group and a moderately polar ester group, balanced by a nonpolar butyl chain. This allows it to interact favorably with a range of organic solvent polarities.

The following table summarizes the qualitative solubility of **butyl cyanoacetate** in various organic solvents based on available data.

Table 1: Qualitative Solubility of **Butyl Cyanoacetate** in Common Organic Solvents

Solvent Class	Solvent Name	Polarity Index	Solubility	Reference
Alcohols	Methanol	5.1	Miscible	[1]
Ethanol	-	Miscible	[1]	
Ketones	Acetone	5.1	Soluble	[9]
Methyl Ethyl Ketone	4.7	Soluble	[9]	
Esters	Ethyl Acetate	4.4	Soluble	[10]
Ethers	Diethyl Ether	2.8	Soluble	[11]
Chlorinated	Dichloromethane	3.1	Soluble	[9]
Aprotic Polar	Dimethylformamide (DMF)	6.4	Soluble	[12]
Dimethyl Sulfoxide (DMSO)	7.2	Soluble	[13][14]	
Aqueous	Water	10.2	Immiscible	[1][3][5][6][7]

Note: Solubility of "n-Butyl cyanoacrylate" is cited for Acetone, Methyl Ethyl Ketone, and Dichloromethane as a close structural analogue; specific quantitative data for **butyl cyanoacetate** in these solvents is not readily available. General solubility of esters is cited for Ethyl Acetate and Diethyl Ether.

## Experimental Protocol for Solubility Determination

To obtain quantitative solubility data, a standardized experimental method is required. The gravimetric method is a reliable and widely used technique for determining the solubility of a solid or liquid solute in a solvent.

Objective: To quantitatively determine the solubility of **butyl cyanoacetate** in a specific organic solvent at a controlled temperature.

#### Materials and Equipment:

- **Butyl cyanoacetate** (high purity)
- Solvent of interest (analytical grade)
- Temperature-controlled water bath or incubator/shaker
- Analytical balance (readable to 0.1 mg)
- Glass vials or flasks with airtight seals
- Volumetric pipettes and syringes
- Syringe filters (chemically compatible, e.g., PTFE)
- Drying oven or vacuum evaporator

#### Procedure:

- Preparation: A series of sealed glass vials are prepared, each containing a measured volume of the selected organic solvent.
- Addition of Solute: An excess amount of **butyl cyanoacetate** is added to each vial to ensure that a saturated solution is formed. The presence of undissolved **butyl cyanoacetate** at the bottom of the vial after equilibration confirms saturation.
- Equilibration: The vials are placed in a temperature-controlled shaker bath set to the desired experimental temperature (e.g., 25 °C). The samples are agitated for a sufficient period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- Sample Withdrawal: After equilibration, the agitation is stopped, and the vials are left undisturbed in the temperature bath for several hours to allow the excess solute to settle. A

sample of the clear supernatant is carefully withdrawn using a pre-warmed pipette or syringe to prevent precipitation due to temperature changes.

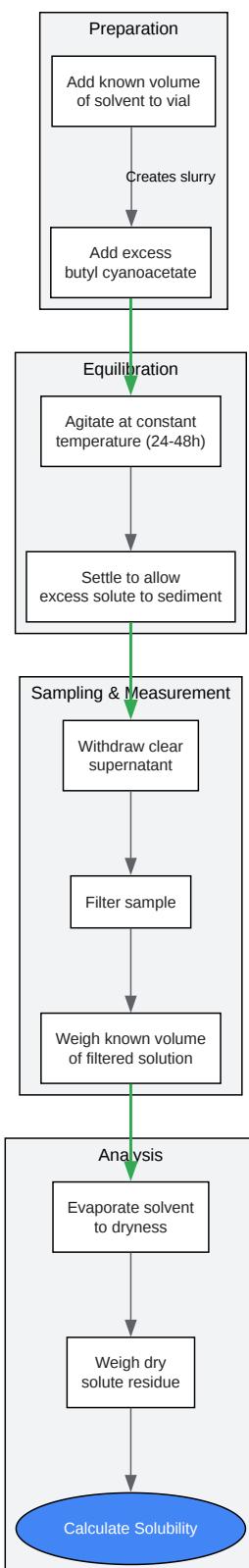
- **Filtration:** The withdrawn sample is immediately passed through a syringe filter (also at the experimental temperature, if possible) to remove any suspended microparticles. This step is crucial for accurate results.
- **Weighing the Sample:** A precise volume of the clear, saturated filtrate is transferred to a pre-weighed, dry vial. The exact mass of the solution is determined using an analytical balance.
- **Solvent Evaporation:** The solvent is removed from the sample vial. This can be achieved by gentle heating in a drying oven (well below the boiling point of **butyl cyanoacetate**) or by using a vacuum evaporator. The process is continued until a constant weight of the residue (solute) is achieved.
- **Final Weighing:** The vial containing the dry **butyl cyanoacetate** residue is cooled to room temperature in a desiccator and then weighed on the analytical balance.
- **Calculation:** The solubility is calculated based on the mass of the dissolved **butyl cyanoacetate** and the mass of the solvent.

Mass of solvent = (Mass of solution) - (Mass of solute residue)

Solubility ( g/100 g solvent) = (Mass of solute residue / Mass of solvent) x 100

## Visualization of Experimental Workflow

The logical steps for determining solubility can be visualized as a clear workflow.

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Caption: Experimental workflow for gravimetric solubility determination.

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